

# Application of Trimeprazine Tartrate in Respiratory Studies: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: Trimeprazine Tartrate

Cat. No.: B1683040

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## Introduction

**Trimeprazine Tartrate**, a phenothiazine derivative, is a first-generation antihistamine with anticholinergic and sedative properties.[1] Its primary mechanism of action involves the competitive antagonism of histamine H1 receptors, which mitigates the effects of histamine, a key mediator in allergic reactions.[1][2][3] Additionally, its anticholinergic effects contribute to the reduction of secretions in the respiratory tract, making it a compound of interest for various respiratory conditions.[1] **Trimeprazine Tartrate** has been investigated for its potential therapeutic benefits in managing symptoms associated with allergic respiratory diseases, such as rhinitis, and for its antitussive (cough-suppressing) effects.[1][3] In veterinary medicine, it is used in combination with prednisolone to treat chronic bronchitis and coughing in dogs.[4][5]

These application notes provide an overview of the preclinical applications of **Trimeprazine Tartrate** in respiratory studies, including detailed protocols for common experimental models and data presentation.

## Data Presentation: In Vitro Activity of Trimeprazine Tartrate

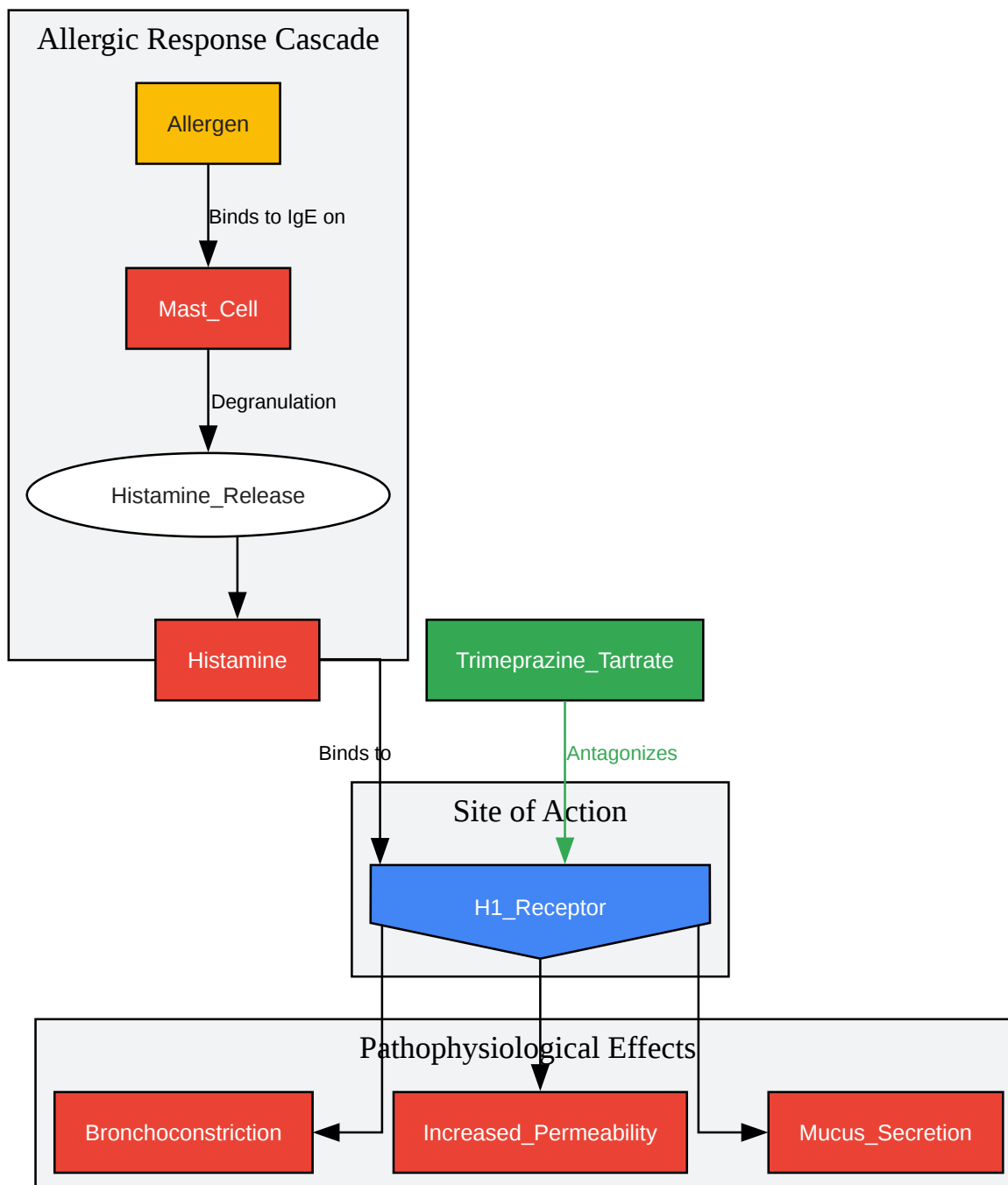
The following table summarizes the in vitro pharmacological data for **Trimeprazine Tartrate**, providing key metrics for its receptor binding and cellular effects.

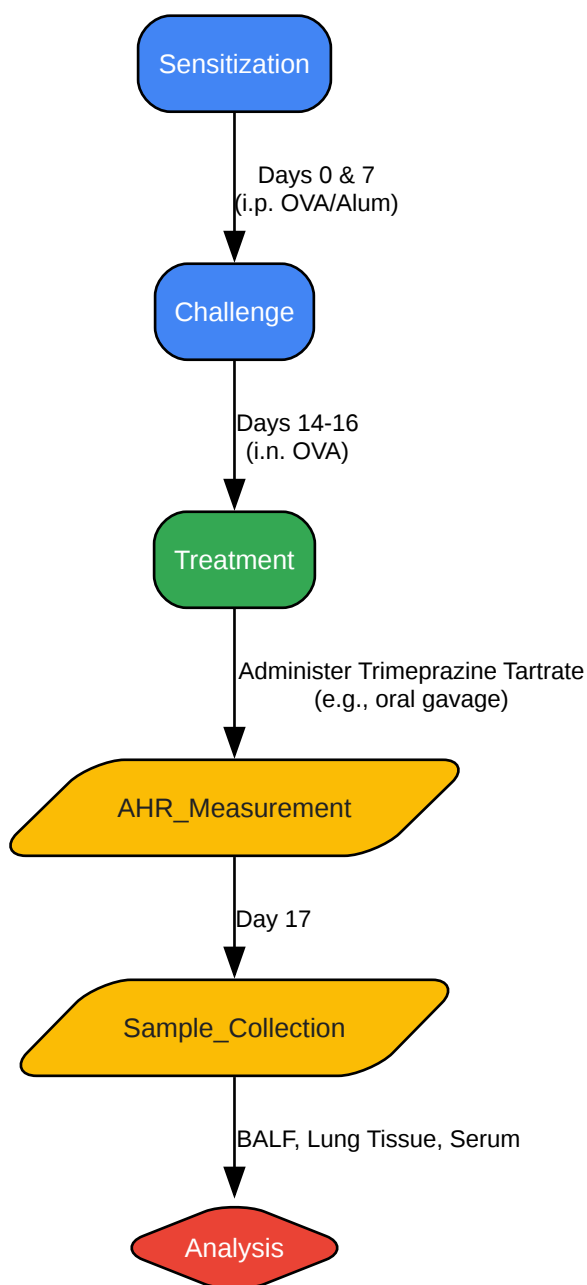
Parameter	Value	Cell/Tissue Type	Assay Description
Ki (Histamine H1 Receptor)	0.72 nM	Not specified	Radioligand binding assay
Ki (Muscarinic Acetylcholine Receptors)	38 nM	Not specified	Radioligand binding assay
IC50 (Anti-IgE-induced histamine release)	19 nM	Isolated human lung fragments	Inhibition of histamine release
RC50 (Histamine release induction)	1.03 µM	Isolated human lung fragments	Concentration for 50% histamine release
EC50 (SARS-CoV-2 replication inhibition)	1.76 µM	Vero E6 cells	Reduction of viral replication
CC50 (Cytotoxicity)	19.73 µM	Vero E6 cells	50% cytotoxic concentration

## Signaling Pathways and Experimental Workflows

### Mechanism of Action of Trimeprazine Tartrate in Allergic Airway Inflammation

The primary mechanism of **Trimeprazine Tartrate** in the context of respiratory studies revolves around its ability to block the histamine H1 receptor. In allergic airway inflammation, allergens trigger the release of histamine from mast cells. Histamine then binds to H1 receptors on various cells in the airways, leading to bronchoconstriction, increased vascular permeability, and mucus secretion. By antagonizing the H1 receptor, **Trimeprazine Tartrate** inhibits these downstream effects. Its anticholinergic properties further contribute by reducing mucus secretion.





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